

# In-Depth Technical Guide: Ethyl 4-amino-3-nitrobenzoate Safety and Handling

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## Compound of Interest

Compound Name: *Ethyl 4-amino-3-nitrobenzoate*

Cat. No.: *B1352125*

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This technical guide provides a comprehensive overview of the safety data and handling precautions for **Ethyl 4-amino-3-nitrobenzoate** (CAS No. 76918-64-4). The information is compiled to ensure safe laboratory practices and emergency preparedness for professionals working with this compound.

## Chemical Identification

| Identifier        | Value  |
|-------------------|--|
| Chemical Name     | Ethyl 4-amino-3-nitrobenzoate                                |
| CAS Number        | 76918-64-4   |
| Molecular Formula | C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub> |
| Synonyms          | Benzoic acid, 4-amino-3-nitro-, ethyl ester                  |

## Hazard Identification and Classification

**Ethyl 4-amino-3-nitrobenzoate** is considered a hazardous substance. To the best of current knowledge, the toxicological properties of this compound have not been fully investigated.<sup>[1]</sup> It is classified as an irritant and may be harmful if ingested or inhaled.<sup>[1]</sup> The material is irritating to mucous membranes and the upper respiratory tract.<sup>[1]</sup>

## GHS Hazard Statements:

| Code | Statement                         |
|------|-----------------------------------|
| H302 | Harmful if swallowed.             |
| H312 | Harmful in contact with skin.     |
| H315 | Causes skin irritation.           |
| H319 | Causes serious eye irritation.    |
| H332 | Harmful if inhaled.               |
| H335 | May cause respiratory irritation. |

## Precautionary Statements:

A comprehensive list of precautionary statements for handling **Ethyl 4-amino-3-nitrobenzoate** is provided in the table below.

| Code | Statement   |
|------|---|
| P261 | Avoid breathing<br>dust/fume/gas/mist/vapors/spray. <a href="#">[2]</a>                           |
| P264 | Wash thoroughly after handling. <a href="#">[2]</a>   |
| P270 | Do not eat, drink or smoke when using this<br>product. <a href="#">[2]</a>                        |
| P271 | Use only outdoors or in a well-ventilated area. <a href="#">[2]</a>                               |
| P280 | Wear protective gloves/protective clothing/eye<br>protection/face protection. <a href="#">[2]</a> |

## Physical and Chemical Properties

Specific quantitative physical and chemical properties for **Ethyl 4-amino-3-nitrobenzoate** are not readily available in the consulted safety data sheets.

| Property                 | Value              |
|--------------------------|--------------------|
| Melting Point/Range      | Data not available |
| Boiling Point/Range      | Data not available |
| Flash Point              | Data not available |
| Autoignition Temperature | Data not available |
| Solubility               | Data not available |

## Toxicological Information

The toxicological properties of **Ethyl 4-amino-3-nitrobenzoate** have not been fully investigated.<sup>[1]</sup> The available information indicates the following potential acute effects:

| Exposure Route | Effect   |
|----------------|--|
| Ingestion      | May be harmful. <sup>[1]</sup>   |
| Inhalation     | May be harmful and cause irritation to the respiratory tract. <sup>[1]</sup> |
| Skin Contact   | Irritant. <sup>[1]</sup>   |
| Eye Contact    | Irritant. <sup>[1]</sup>   |

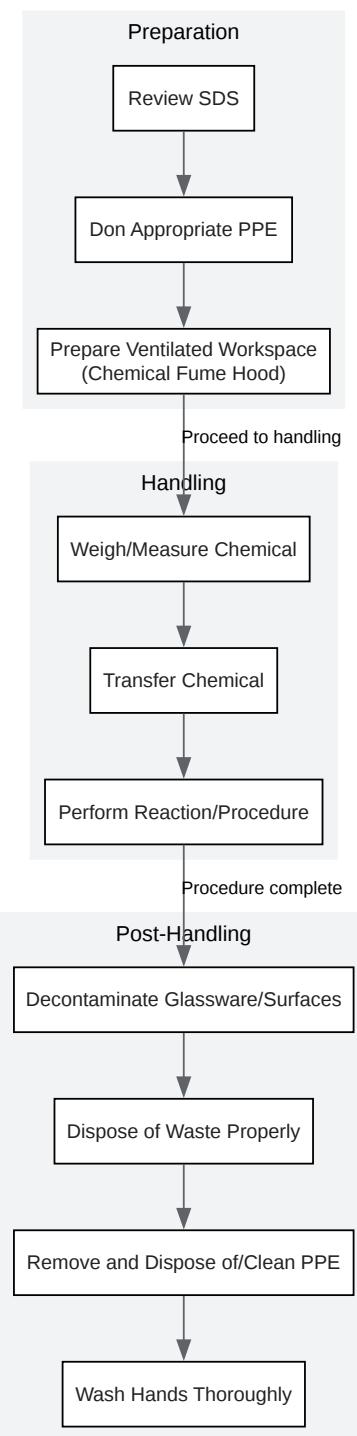
Quantitative Toxicity Data:

| Test              | Species       | Value         |
|-------------------|---------------|---------------|
| LD50 (Oral)       | Not available | Not available |
| LD50 (Dermal)     | Not available | Not available |
| LC50 (Inhalation) | Not available | Not available |

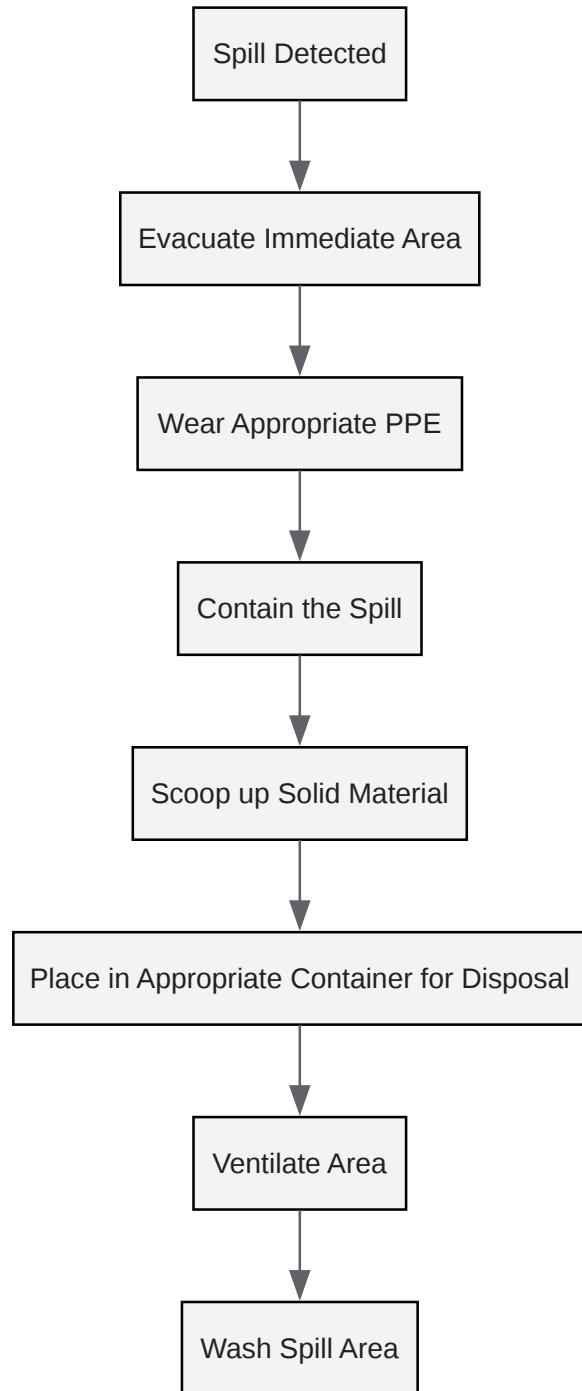
## Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety. The following diagram outlines the recommended workflow for handling **Ethyl 4-amino-3-nitrobenzoate**.

## Safe Handling Workflow for Ethyl 4-amino-3-nitrobenzoate



## Accidental Release Response Workflow

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## References

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